

# CAY10526 molecular formula and weight

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## Compound of Interest

Compound Name: CAY10526

Cat. No.: B15602551

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An In-Depth Technical Guide to **CAY10526**

## Introduction

**CAY10526** is a potent and selective inhibitor of microsomal prostaglandin E synthase-1 (mPGES-1), a key enzyme in the inflammatory pathway.[1] By selectively modulating the expression of mPGES-1, **CAY10526** effectively reduces the production of prostaglandin E2 (PGE2), a critical mediator of inflammation, pain, and cancer progression.[2][3] This targeted mechanism of action, which does not affect the expression of cyclooxygenase-2 (COX-2), makes **CAY10526** a valuable tool for researchers in immunology, inflammation, and oncology. [1][2][3] This guide provides a comprehensive overview of the molecular properties, mechanism of action, and experimental applications of **CAY10526** for professionals in scientific research and drug development.

## Molecular and Chemical Properties

The fundamental characteristics of **CAY10526** are summarized below. This data is essential for accurate experimental design, including solution preparation and dosage calculations.

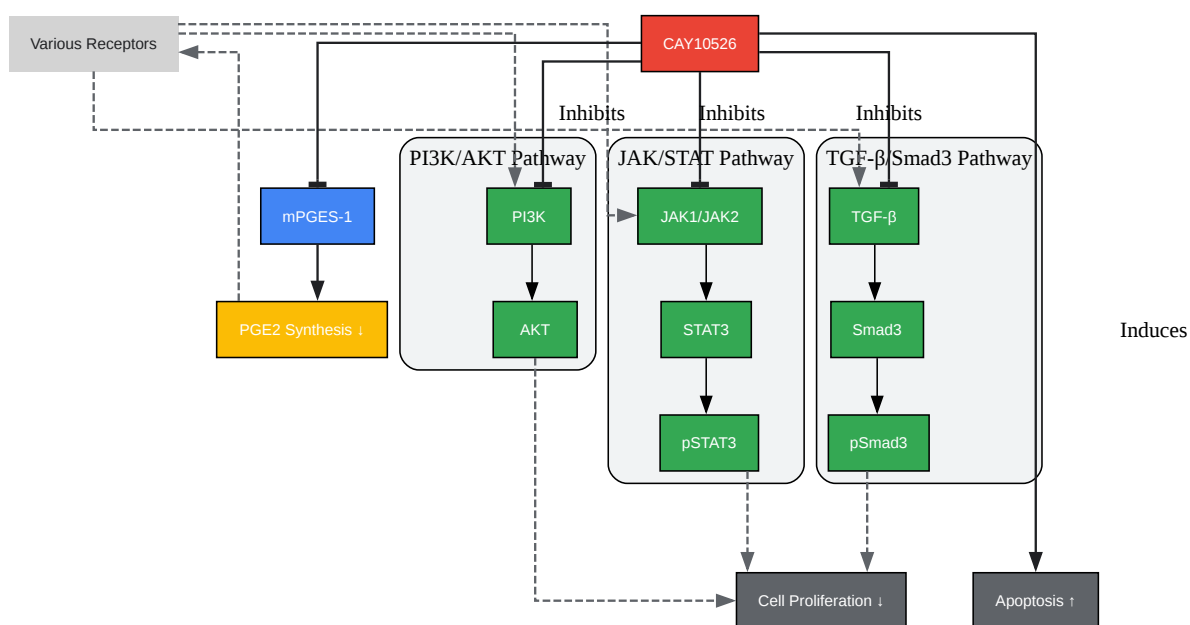
Property	Value	References
Molecular Formula	C <sub>12</sub> H <sub>7</sub> BrO <sub>3</sub> S	[1][2][3][4][5]
Molecular Weight	311.15 g/mol	[1][4][5]
CAS Number	938069-71-7	[1][2][3][4]
Formal Name	4-(benzo[b]thiophen-2-yl)-3-bromo-5-hydroxydihydrofuran-2(3H)-one	[2]
Alternate Names	3-(1-benzothiophen-2-yl)-4-bromo-2-hydroxy-2H-furan-5-one	[4]
Appearance	Crystalline solid, Off-white to yellow	[1][2]
Purity	≥98%	[2][5]
Solubility	DMF: 30 mg/mL DMSO: 30 mg/mL DMSO:PBS (pH 7.2) (1:1): 0.5 mg/mL Ethanol: 1 mg/mL	[2]

## Mechanism of Action and Signaling Pathways

**CAY10526** exerts its biological effects by inhibiting the production of PGE2 through the selective downregulation of mPGES-1 expression.[2] This leads to the modulation of multiple downstream signaling pathways implicated in cell proliferation, apoptosis, and inflammation.

In T-cell lymphoma cells, **CAY10526** has been shown to inhibit the JAK/STAT, TGF-β/Smad3, and PI3K/AKT signaling pathways, which are crucial for cell proliferation.[6][7] Treatment with **CAY10526** leads to a decrease in the expression of JAK1, JAK2, and phosphorylated STAT3 (pSTAT3), as well as a reduction in the phosphorylation of Smad3.[6][7] Furthermore, it has been identified as an inhibitor of the NF-κB signaling pathway.[3] In melanoma cells, **CAY10526** promotes apoptosis by inhibiting the YB-1 pathway, which results in reduced levels of anti-apoptotic proteins BCL-2 and BCL-XL and increased levels of pro-apoptotic proteins BAX and BAK, as well as cleaved caspase 3.[1][8]

The inhibition of mPGES-1 by **CAY10526** also has implications for the tumor microenvironment. It can suppress the recruitment of myeloid-derived suppressor cells (MDSCs) and restore T-cell immunity, thereby inhibiting lung metastasis.[9]





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